

Mefenidramium Cation: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Mefenidramium

CAS No.: 29869-74-7

Cat. No.: B16105613

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Introduction

The **Mefenidramium** cation is a quaternary ammonium compound recognized for its role as a local antihistamine.^[1] Its chemical structure, characterized by a permanently positively charged nitrogen atom, is central to its biological activity.^[1] This guide provides an in-depth overview of the **Mefenidramium** cation, including its chemical and physical properties, a detailed experimental protocol for its synthesis, and a visualization of its mechanism of action.

Chemical and Physical Properties

The following table summarizes the key quantitative data for the **Mefenidramium** cation.

Property	Value	Reference
IUPAC Name	2-benzhydryloxyethyl(trimethyl)azanium	[2]
Molecular Formula	C ₁₈ H ₂₄ NO ⁺	[2][3]
Molecular Weight	270.4 g/mol	[2]
Exact Mass	270.185789389 Da	[2]
Charge	+1	[3]
CAS Number	29869-74-7	[2]
Topological Polar Surface Area	9.2 Å ²	[2]
XLogP3	3.3	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	1	[2]
Rotatable Bond Count	6	[2]

Synthesis of Mefenidramium Cation

The primary method for synthesizing the **Mefenidramium** cation is through a nucleophilic substitution reaction known as the Menshutkin reaction.[1] This involves the quaternization of a tertiary amine, 2-(diphenylmethoxy)-N,N-dimethylethanamine, with an alkylating agent, typically dimethyl sulfate, to form **Mefenidramium** metilsulfate.[1]

Experimental Protocol: Synthesis of Mefenidramium Metilsulfate

Materials:

- 2-(diphenylmethoxy)-N,N-dimethylethanamine
- Dimethyl sulfate

- Anhydrous diethyl ether (or other suitable inert solvent)
- Reaction flask with a magnetic stirrer
- Reflux condenser
- Heating mantle
- Buchner funnel and filter paper
- Crystallization dish

Procedure:

- In a clean, dry reaction flask, dissolve 2-(diphenylmethoxy)-N,N-dimethylethanamine in a suitable volume of anhydrous diethyl ether.
- Begin stirring the solution at room temperature.
- Slowly add a stoichiometric equivalent of dimethyl sulfate to the reaction mixture. Caution: Dimethyl sulfate is toxic and should be handled with appropriate personal protective equipment in a well-ventilated fume hood.
- After the addition is complete, equip the flask with a reflux condenser and gently heat the mixture to reflux. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, allow the mixture to cool to room temperature. The product, **Mefenidramium** metilsulfate, should precipitate out of the solution.
- Collect the solid product by vacuum filtration using a Buchner funnel.
- Wash the collected solid with a small amount of cold, anhydrous diethyl ether to remove any unreacted starting materials.
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/ether) to obtain pure **Mefenidramium** metilsulfate.

- Dry the purified product under vacuum.

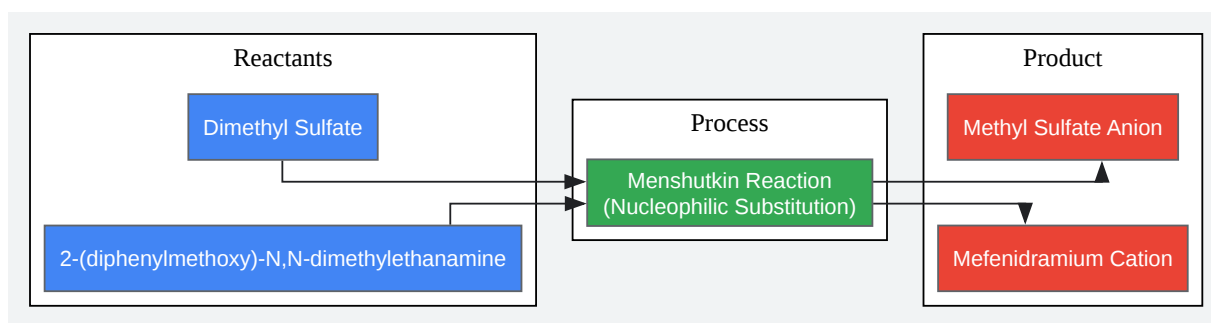
Characterization

The synthesized **Mefenidramium** cation can be characterized using various analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure and the presence of the quaternary ammonium group.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify characteristic functional groups.
- Mass Spectrometry (MS): To determine the molecular weight of the cation.
- Elemental Analysis: To confirm the elemental composition.[1]

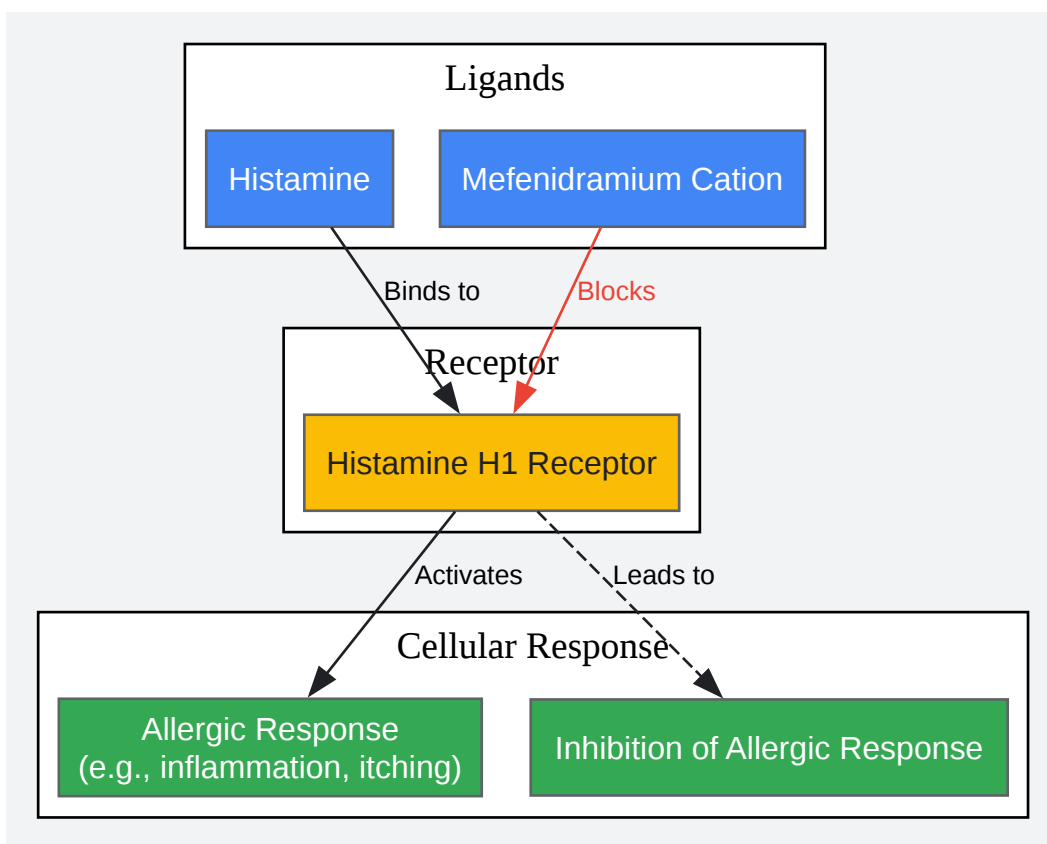
Biological Activity and Mechanism of Action

Mefenidramium is classified as a local antihistamine.[1] Its mechanism of action involves the antagonism of histamine H1 receptors. As a quaternary ammonium compound, its positive charge plays a crucial role in its interaction with the negatively charged residues of the receptor.



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Caption: Synthesis of the **Mefenidramium** cation via the Menshutkin reaction.



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Caption: Mechanism of action of the **Mefenidramium** cation as an H1 receptor antagonist.

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- To cite this document: BenchChem. [Mefenidramium Cation: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

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